

Personal protective equipment for handling C.I. Vat blue 22

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Compound of Interest

Compound Name: C.I. Vat blue 22

Cat. No.: B1606642

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Essential Safety and Handling Guide for C.I. Vat Blue 22

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, operational, and disposal guidance for the handling of **C.I. Vat Blue 22** (CAS No. 6373-20-2; C.I. 59820), a chlorinated violanthrone vat dye. Given the limited publicly available, specific toxicity data for this compound, this guide incorporates safety protocols for related violanthrone dyes and halogenated organic compounds to ensure a high degree of caution.

Immediate Safety and Hazard Information

C.I. Vat Blue 22 is a dark blue powder.[1] As a member of the violanthrone and chlorinated polycyclic aromatic hydrocarbon chemical classes, it should be handled with care, assuming potential for toxicity and environmental hazard.[2][3] Similar chlorinated aromatic hydrocarbons are known for their persistence in the environment and potential for adverse health effects.[4]

Key Hazard Considerations:

- Inhalation: Dust inhalation may cause respiratory irritation.
- Skin Contact: May cause skin irritation.

- Eye Contact: May cause serious eye irritation.
- Ingestion: May be harmful if swallowed.
- Environmental: Halogenated organic compounds can be persistent in the environment and may be toxic to aquatic life.

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is mandatory to prevent exposure.

Body Part	Personal Protective Equipment	Specifications and Rationale
Eyes/Face	Chemical safety goggles with side shields or a full-face shield.	Provides a barrier against dust and potential splashes. Standard safety glasses are insufficient.
Hands	Chemical-resistant gloves (e.g., Nitrile, Neoprene).	Prevents direct skin contact. Regularly inspect gloves for tears or degradation before use.
Body	Protective clothing (e.g., lab coat, coveralls).	Minimizes contact with skin. Long sleeves are essential.
Respiratory	NIOSH-approved respirator (e.g., N95 or higher).	Required when handling the powder outside of a certified chemical fume hood or when dust generation is unavoidable.

Quantitative Safety Data (for Related Compounds)

Specific quantitative toxicity data for **C.I. Vat Blue 22** is not readily available. The following data is for related compounds and should be used for guidance and precautionary measures only.

Toxicity Data for Violanthrone (Unchlorinated Parent Compound)[\[5\]](#)

Test	Route of Exposure	Species	Dose/Duration	Toxic Effects
LD (Lethal Dose)	Oral	Mouse	>5 g/kg	Details of toxic effects not reported other than lethal dose value.
LD50 (Lethal Dose, 50% kill)	Intraperitoneal	Mouse	2600 mg/kg	Details of toxic effects not reported other than lethal dose value.
TDLo (Lowest Published Toxic Dose)	Oral	Rat	60 gm/kg/30D-I	Liver function tests impaired, other kidney and bladder changes.

Ecotoxicity Data for a Generic Vat Dye (C.I. 60750)[6]

GHS Classification	Hazard Statement
Aquatic Acute 1	H400: Very toxic to aquatic life.
Aquatic Chronic 1	H410: Very toxic to aquatic life with long lasting effects.

Operational Plan: A Step-by-Step Handling Protocol

1. Preparation:

- Ensure all required PPE is donned correctly.
- Work within a certified chemical fume hood to minimize inhalation exposure.
- Verify that a safety shower and eyewash station are readily accessible.
- Prepare all necessary equipment (spatulas, weigh boats, solvent containers) within the fume hood.

2. Weighing and Transfer:

- Handle **C.I. Vat Blue 22** as a fine powder, taking care to avoid generating dust.
- Use a micro-spatula for transferring small quantities.
- Tare the balance with the weigh boat inside the fume hood.
- Carefully add the desired amount of dye to the weigh boat.
- Clean any spills within the fume hood immediately using a damp cloth.

3. Solution Preparation:

- Slowly add the **C.I. Vat Blue 22** powder to the desired solvent in a suitable container.
- Stir the mixture gently to dissolve the dye. Avoid splashing.
- Keep the container covered when not in use.

4. Post-Handling:

- Thoroughly clean all equipment that has come into contact with the dye.
- Wipe down the work surface within the fume hood.
- Remove PPE in the correct order to avoid contaminating skin or clothing.
- Wash hands thoroughly with soap and water after handling.

Disposal Plan

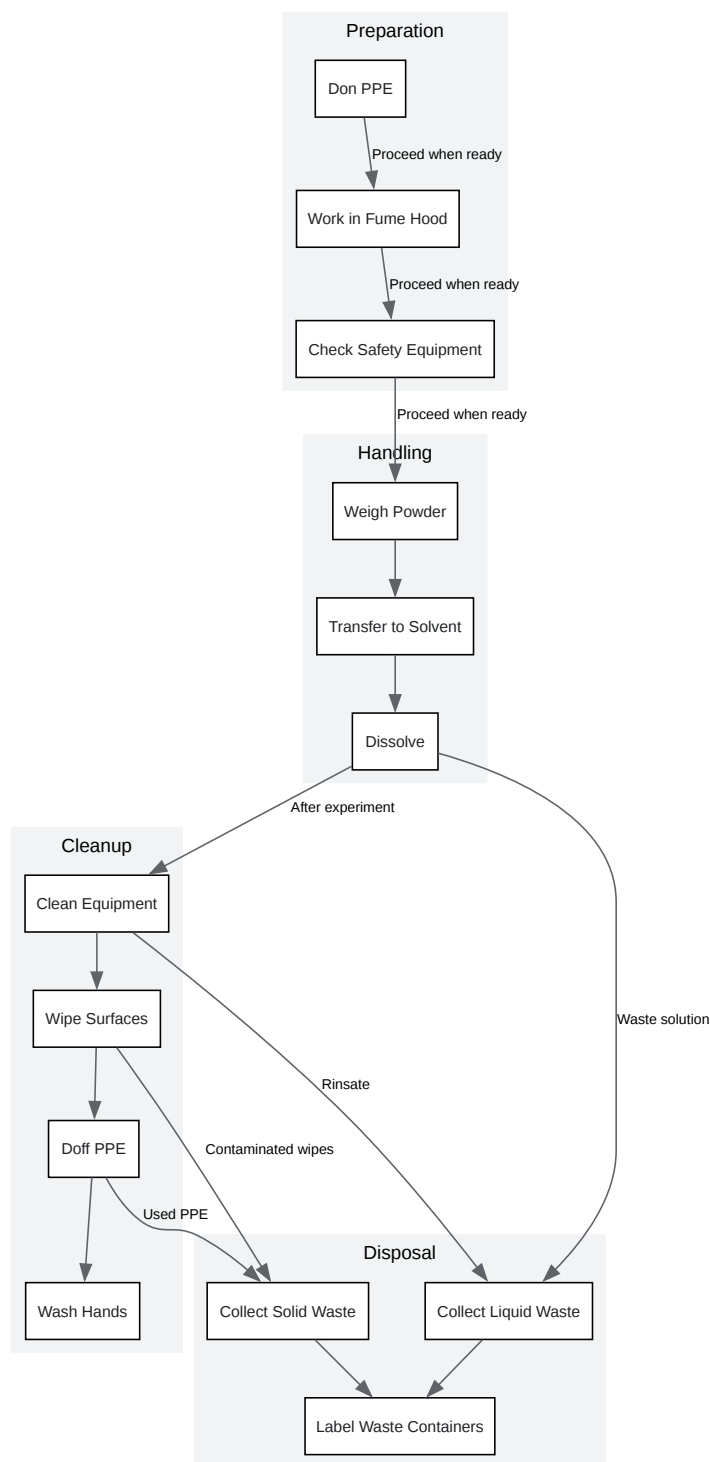
Proper disposal of **C.I. Vat Blue 22** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance. As a halogenated organic compound, it must be disposed of as hazardous waste.

- Solid Waste:
 - Collect all solid **C.I. Vat Blue 22** waste, including contaminated weigh boats, paper towels, and gloves, in a designated, sealed, and clearly labeled hazardous waste container.
 - The label should include "Hazardous Waste," "**C.I. Vat Blue 22**," and the associated hazards (e.g., "Toxic," "Environmental Hazard").
- Liquid Waste:

- Collect all solutions containing **C.I. Vat Blue 22** in a designated, sealed, and clearly labeled hazardous waste container for halogenated organic waste.
- Do not mix with non-halogenated waste.
- Never dispose of **C.I. Vat Blue 22** solutions down the drain.
- Decontamination:
 - Decontaminate glassware and equipment by rinsing with a suitable solvent, and collect the rinse as hazardous liquid waste.

Workflow for Safe Handling and Disposal

Workflow for Safe Handling and Disposal of C.I. Vat Blue 22

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling and disposal of **C.I. Vat Blue 22**.

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